

In-Depth Technical Guide to 3-Bromocyclooctene (CAS Number: 7422-06-2)

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Compound of Interest

Compound Name: 1-Cyclooctene, 3-bromo-

Cat. No.: B15128604

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known properties and suppliers of 3-Bromocyclooctene (CAS No. 7422-06-2). The information is compiled for professionals in research and development who require detailed chemical data.

Chemical and Physical Properties

3-Bromocyclooctene is a halogenated cycloalkene. While extensive experimental data is limited in publicly available literature, the following table summarizes its key identified and computed properties.

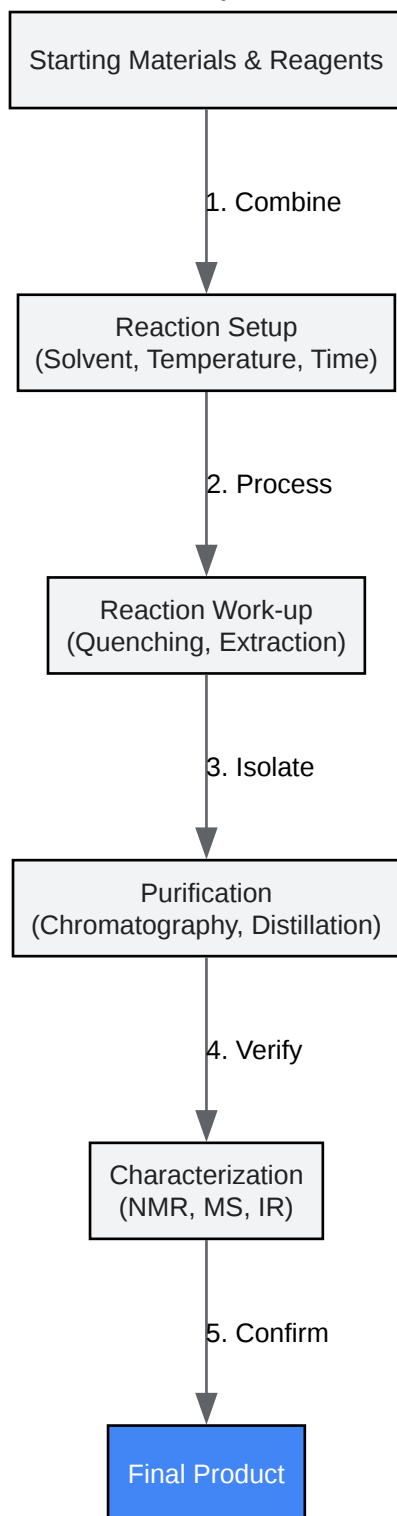
Property	Value	Source
CAS Number	7422-06-2	[1]
Molecular Formula	C ₈ H ₁₃ Br	[1][2]
Molecular Weight	189.09 g/mol	[1][2]
Boiling Point	79 °C at 5 Torr	[2]
Density	1.3308 g/cm ³ at 25 °C	[2]
Melting Point	Data not available	
Solubility	Data not available	
Computed XLogP3-AA	3.5	[1]
Exact Mass	188.02006 Da	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of 3-Bromocyclooctene are not readily available in the surveyed scientific literature. General synthetic organic chemistry techniques for the bromination of alkenes would be applicable. A generalized workflow for a chemical synthesis is presented below.

Experimental Workflow: General Chemical Synthesis

General Chemical Synthesis Workflow

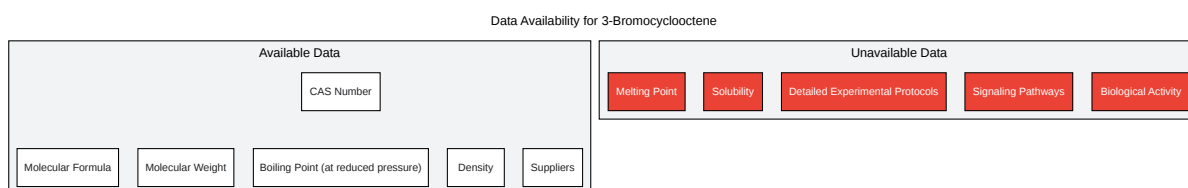
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Caption: A generalized workflow for a typical chemical synthesis process.

Signaling Pathways and Biological Activity

Currently, there is no available information in the public domain regarding any specific signaling pathways or biological activities associated with 3-Bromocyclooctene. This compound is primarily available as a research chemical, and its biological effects have not been extensively studied or reported in peer-reviewed literature.

Logical Relationship: Data Availability



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Caption: Availability of technical data for 3-Bromocyclooctene.

Suppliers

3-Bromocyclooctene (CAS 7422-06-2) is available from a number of chemical suppliers catering to the research and development community. The following table provides a non-exhaustive list of potential suppliers. It is recommended to contact the suppliers directly for current availability, purity, and pricing.

Supplier	Region
BLD Pharm	Global
ChemicalBook	Global
Chemsrc	Global
Unisource India	India
Ultra Pure Lab Chem Industries LLP	India
LookChem	China
Sigma-Aldrich	Global
Fisher Scientific	Global

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References

- 1. 3-Bromocyclooctene | C₈H₁₃Br | CID 549150 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cyclooctene, 3-bromo- | 7422-06-2 [amp.chemicalbook.com]
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